

An In-depth Technical Guide to Dibutyl Disulfide

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Compound of Interest

Compound Name: *Dibutyl disulfide*

Cat. No.: *B1199301*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dibutyl disulfide**, a key organosulfur compound. It covers its fundamental chemical properties, synthesis methodologies, and significant applications, with a particular focus on its relevance to drug development and materials science.

Chemical Identification and Synonyms

Dibutyl disulfide is an organic disulfide with the chemical formula $C_8H_{18}S_2$.^{[1][2][3][4][5]} Its unique properties make it a valuable reagent in various chemical and pharmaceutical applications.^[6]

CAS Number: 629-45-8^{[1][2][3][4][5][7]}

Synonyms:

- Butyl Disulfide^{[1][2][3][5][7]}
- DBDS^{[3][6]}
- Dibutyl Disulphide^[5]
- 5,6-Dithiadecane^[4]
- 1-(Butyldisulfanyl)butane^[4]

- n-Butyl disulfide[4]

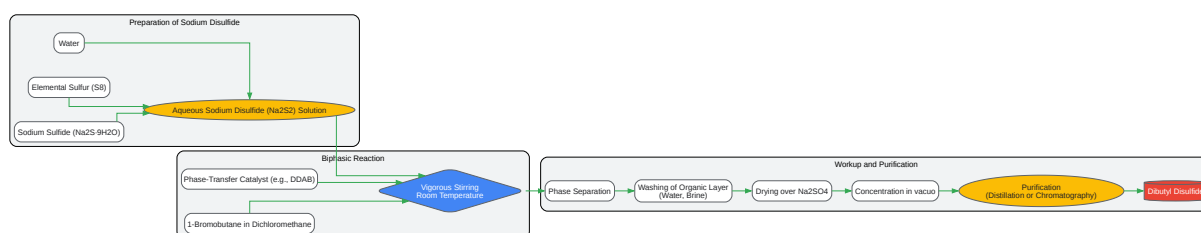
Physicochemical Properties

The following table summarizes the key physicochemical properties of **dibutyl disulfide**, compiled from various sources. This data is essential for its handling, application in experimental setups, and for computational modeling.

Property	Value	Reference
Molecular Formula	C8H18S2	[3][5][7]
Molecular Weight	178.36 g/mol	[1][2][4][7]
Appearance	Colorless to light yellow or light orange liquid	[3][4][5]
Odor	Sulfurous	[4]
Density	0.938 g/mL at 25 °C	[2][4][8]
0.94 g/cm ³ at 20 °C	[1]	
Melting Point	-94 °C	[1][4]
Boiling Point	229-233 °C	[2][8]
Flash Point	93 °C (closed cup)	[1][2]
Vapor Pressure	52 mmHg at 37.7 °C	[2][8]
Refractive Index	n _{20/D} 1.492	[2][8]
Water Solubility	Immiscible	[4]
SMILES String	CCCCSSCCCC	[2][8]
InChI Key	CUDSBWGCGSUXDB-UHFFFAOYSA-N	[1][2][8]

Synthesis of Dibutyl Disulfide

Dibutyl disulfide can be synthesized through several routes. A common laboratory and industrial method involves the reaction of an alkyl halide with a disulfide source. Below is a generalized experimental workflow for the synthesis of **dibutyl disulfide** from 1-bromobutane and sodium disulfide.



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Caption: Synthesis workflow for **dibutyl disulfide**.

Materials:

- Sodium sulfide nonahydrate ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$)

- Elemental sulfur (S_8)
- 1-Bromobutane
- Didecyltrimethylammonium bromide (DDAB) or another suitable phase-transfer catalyst
- Dichloromethane (DCM)
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

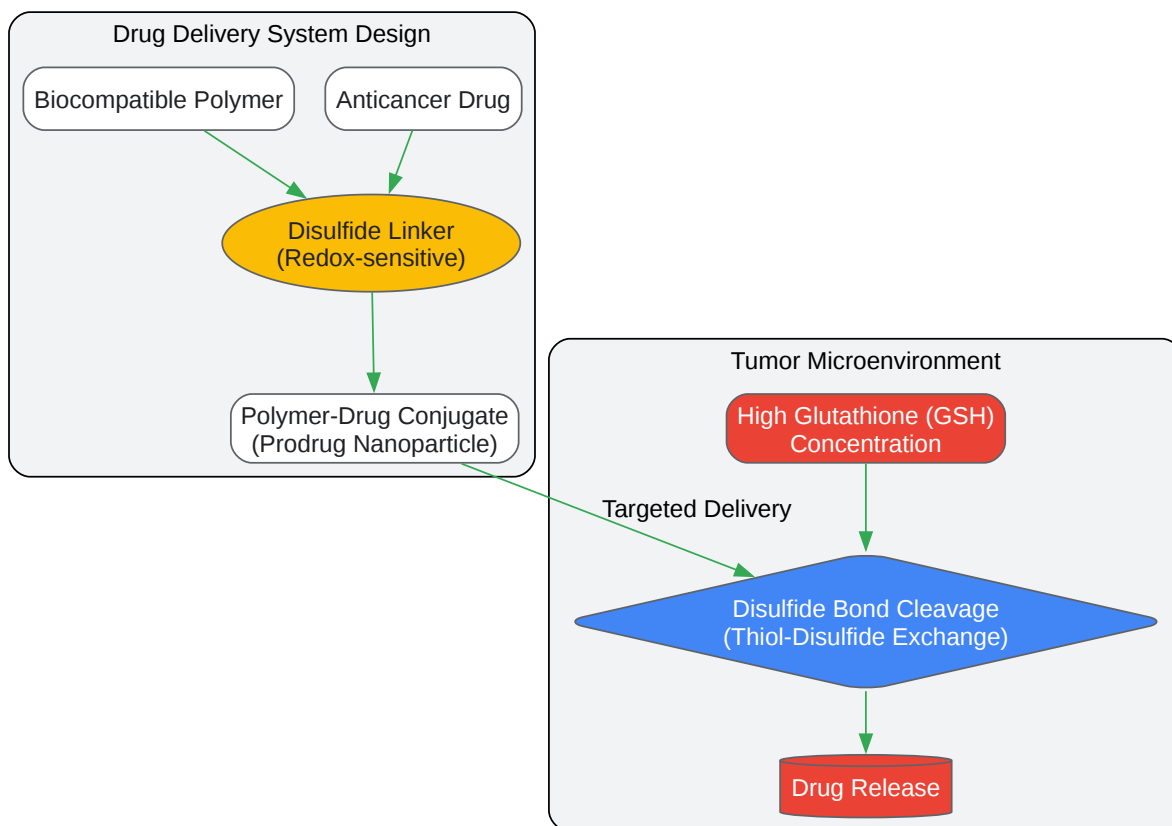
- **Preparation of Sodium Disulfide Solution:** In a round-bottom flask, dissolve sodium sulfide nonahydrate (1.2 equivalents) and elemental sulfur (1.1 equivalents) in water.
- **Preparation of Organic Phase:** In a separate flask, dissolve 1-bromobutane (1.0 equivalent) and the phase-transfer catalyst (e.g., DDAB, 2-5 mol%) in dichloromethane.
- **Reaction:** Add the aqueous sodium disulfide solution to the organic solution of 1-bromobutane. Stir the resulting biphasic mixture vigorously at room temperature for 30-60 minutes. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel and separate the aqueous and organic layers.
- **Washing:** Wash the organic layer with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **dibutyl disulfide** by distillation or column chromatography to yield the final product.

Applications in Drug Development and Research

Dibutyl disulfide and the disulfide bond functionality are of significant interest in drug development and various research fields.

Organosulfur compounds, including disulfides, have a long history as antibacterial agents.[9] [10] The disulfide linkage is crucial for the bioactivity of many of these compounds.[9] They can interfere with bacterial cellular processes by reacting with thiol groups in essential proteins, such as enzymes involved in lipid biosynthesis, or by generating reactive oxygen species that damage bacterial DNA.[9] **Dibutyl disulfide** can serve as a model compound or a synthetic precursor for developing new antimicrobial agents that leverage the reactivity of the disulfide bond.[9]

Disulfide bonds are critical for stabilizing the three-dimensional structures of many bioactive peptides and proteins.[11] However, the inherent chemical lability of disulfide bonds can be a drawback in drug development, leading to issues with stability and shelf-life.[11] Research into disulfide bond surrogates, such as methylene thioacetal linkages, aims to overcome these limitations.[11] **Dibutyl disulfide** is used in fundamental studies to understand the chemistry of disulfide exchange reactions and the interactions of disulfide-containing molecules in biological systems.[6]



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Caption: Role of disulfide bonds in targeted drug delivery.

This diagram illustrates a strategy in which a drug is linked to a polymer via a disulfide bond. [12] In the tumor microenvironment, which has a high concentration of glutathione (GSH), the disulfide bond is cleaved, leading to the targeted release of the drug.[12]

Dibutyl disulfide and related thioethers are used in surface science to study the formation of self-assembled monolayers (SAMs).[13] Understanding the adsorption and interaction of such molecules on surfaces, like copper, is crucial for developing new nanoscale devices and materials.[13]

This protocol outlines a method for the separation and quantification of **dibutyl disulfide** from an aqueous caustic waste emulsion, relevant to industrial process control and environmental monitoring.

Materials:

- Oil-in-water (OIW) emulsion containing **dibutyl disulfide**
- Nanobubble generator (e.g., via hydrodynamic cavitation)
- Dissolved Air Flotation (DAF) column
- Gas chromatograph (GC)
- Polyelectrolytes (e.g., Chitosan, Cationic polyacrylamide - CPAM) (optional)

Procedure:

- Preparation of Emulsion: Prepare a synthetic OIW emulsion by stabilizing **dibutyl disulfide** in an aqueous caustic solution (e.g., 4% by weight) using a surfactant (e.g., Polysorbate) and an ultrasonic mixer. The initial concentration of **dibutyl disulfide** should be known (e.g., 1100 mg/L).
- Nanobubble Flotation:
 - Introduce the OIW emulsion into the DAF column.
 - Generate nanobubbles (e.g., with an average diameter of 120 nm) and inject them into the DAF column.
 - Optionally, add a polyelectrolyte like Chitosan or CPAM to enhance flocculation and separation.

- Sampling: Collect samples from the bottom outlet of the flotation column at specific time intervals (e.g., after 10 minutes).
- Quantification by GC: Analyze the collected samples using a gas chromatograph to determine the residual concentration of **dibutyl disulfide**.
- Calculation of Removal Efficiency: Calculate the removal efficiency of **dibutyl disulfide** based on the initial and final concentrations.

Safety Information

Dibutyl disulfide is a chemical that requires careful handling. It is classified as a warning-level hazard and can cause skin and eye irritation, as well as respiratory tract irritation.^{[1][2]}

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[1][2][4]}
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).^{[1][2][4]}
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store at temperatures between 2-30°C.^{[1][4]}

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this chemical.

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References

- 1. Dibutyl disulfide for synthesis 629-45-8 [sigmaaldrich.com]
- 2. Dibutyl disulfide 97 629-45-8 [sigmaaldrich.com]
- 3. Dibutyl Disulfide | 629-45-8 | TCI AMERICA [tcichemicals.com]
- 4. Butyl disulfide | 629-45-8 [chemicalbook.com]
- 5. Manufacturers of Dibutyl disulfide, 95%, CAS 629-45-8, D 0656, along with worldwide shipping | Otto Chemie Pvt Ltd - IN [ottokemi.com]
- 6. Dibutyl disulfide (629-45-8) at Nordmann - nordmann.global [nordmann.global]
- 7. scbt.com [scbt.com]
- 8. Dibutyl disulfide 97 629-45-8 [sigmaaldrich.com]
- 9. mdpi.com [mdpi.com]
- 10. Applications and Opportunities in Using Disulfides, Thiosulfinates, and Thiosulfonates as Antibacterials - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Strategic applications of methylene thioacetal bonds as disulfide surrogates in peptide drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Research Progress of Disulfide Bond Based Tumor Microenvironment Targeted Drug Delivery System - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pubs.acs.org [pubs.acs.org]
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